

# Personal protective equipment for handling Succinic anhydride-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Succinic anhydride-d4

Cat. No.: B032885

[Get Quote](#)

## Essential Safety and Handling Guide for Succinic Anhydride-d4

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Succinic anhydride-d4**. It includes detailed personal protective equipment (PPE) requirements, step-by-step handling procedures, and disposal plans to ensure a safe laboratory environment.

**Succinic anhydride-d4** is a deuterated form of succinic anhydride.[1] It is a colorless to white crystalline solid that is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation and allergic reactions.[2][3][4][5][6] Adherence to the following safety protocols is critical to minimize exposure and ensure safe handling.

## Hazard Summary

Hazard Statement	Classification
Harmful if swallowed	Acute Toxicity, Oral (Category 4)[4][6][7]
Causes severe skin burns and eye damage	Skin Corrosion (Sub-category 1B), Eye Damage (Category 1)[6][8]
May cause respiratory irritation	Specific Target Organ Toxicity - Single Exposure (Category 3)[2][4][5][6][7]
May cause an allergic skin reaction	Skin Sensitization (Category 1)[4][6][7]
May cause allergy or asthma symptoms or breathing difficulties if inhaled	Respiratory Sensitization (Category 1)[4][6][7]

## Physical Properties

Property	Value
Molecular Formula	C <sub>4</sub> D <sub>4</sub> O <sub>3</sub> [2][8]
Molecular Weight	104.10 g/mol [8]
Melting Point	118-120 °C[8]
Boiling Point	261 °C[8]
Form	Solid[8]

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

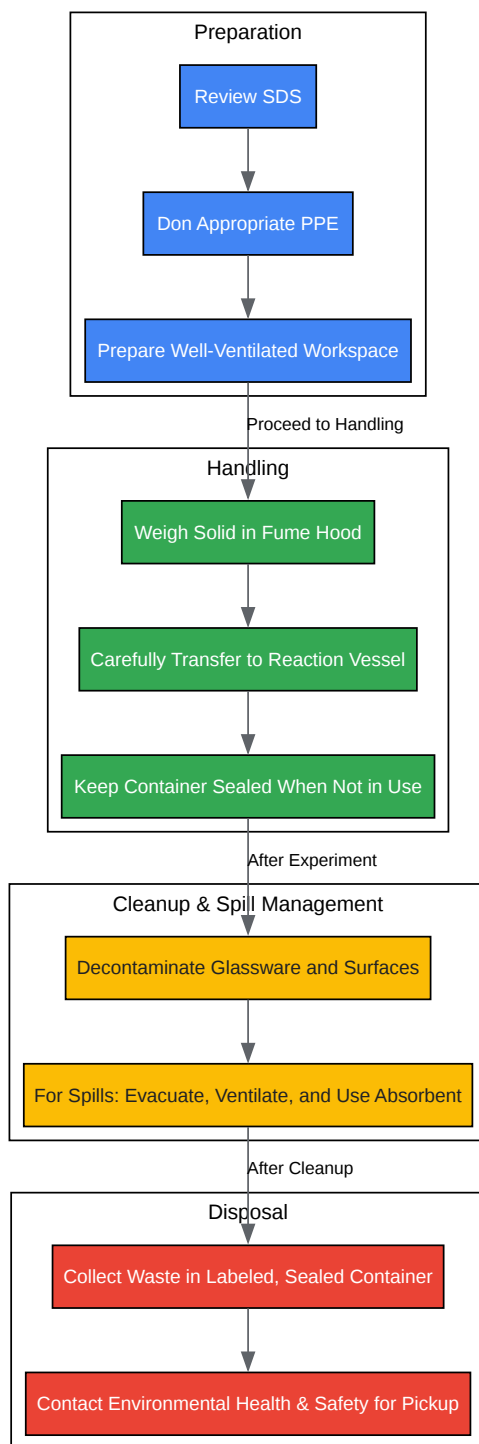
A thorough risk assessment should be conducted before handling **Succinic anhydride-d4** to ensure the appropriate level of PPE is selected.[9] The following table summarizes the recommended PPE.

Body Part	Recommended Equipment
Eyes/Face	Safety glasses with side shields, chemical safety goggles, or a face shield. <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Skin	Chemical-resistant gloves (e.g., Neoprene), a flame-resistant lab coat, and closed-toe shoes. For tasks with a higher risk of splash, consider coveralls (e.g., Tychem 2000) and a chemical-resistant apron. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Respiratory	Work in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation. <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[13]</a> If ventilation is inadequate or for large spills, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required. <a href="#">[7]</a>

## Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **Succinic anhydride-d4**, from preparation to disposal.

## Safe Handling Workflow for Succinic anhydride-d4

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Succinic anhydride (D<sub>4</sub>, 98%) - Cambridge Isotope Laboratories DLM-833-5 [isotope.com]
- 3. Succinic anhydride | C<sub>4</sub>H<sub>4</sub>O<sub>3</sub> | CID 7922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. broadview-tech.com [broadview-tech.com]
- 5. Succinic anhydride (D<sub>4</sub>, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 6. jpharmachem.com [jpharmachem.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. Buy Succinic anhydride-2,2,3,3-d<sub>4</sub> 98 atom D Isotope - Quality Reliable Supply [sigmaaldrich.com]
- 9. sams-solutions.com [sams-solutions.com]
- 10. safety.nmsu.edu [safety.nmsu.edu]
- 11. hazmatschool.com [hazmatschool.com]
- 12. Personal Protective Equipment - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Succinic anhydride-d<sub>4</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032885#personal-protective-equipment-for-handling-succinic-anhydride-d4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)